

# Application Notes and Protocols for Preparing Nisoxetine Hydrochloride Stock Solutions

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## Compound of Interest

Compound Name: Nisoxetine hydrochloride, (-)-

Cat. No.: B12764176

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These application notes provide a comprehensive protocol for the preparation, storage, and handling of Nisoxetine hydrochloride stock solutions for experimental use. Adherence to these guidelines will ensure solution accuracy, stability, and integrity for reliable experimental outcomes.

## Chemical and Physical Properties

Nisoxetine hydrochloride is a potent and selective norepinephrine reuptake inhibitor.<sup>[1][2][3]</sup> Accurate preparation of stock solutions requires consideration of its key chemical and physical properties, which are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>17</sub> H <sub>21</sub> NO <sub>2</sub> · HCl	[4]
Molecular Weight	307.82 g/mol	[4][5]
Appearance	White to beige solid	[4]
Purity	≥98% (HPLC)	[6]

## Solubility Data

The choice of solvent is critical for preparing a stable stock solution. The solubility of Nisoxetine hydrochloride in common laboratory solvents is detailed below. For aqueous solutions, it is recommended to use them on the same day of preparation.<sup>[6]</sup> If using water as the solvent for a stock solution that will be added to cell cultures, it should be sterile filtered through a 0.22 µm filter before use.<sup>[1]</sup>

Solvent	Solubility	References
Water	Soluble up to 100 mM (approximately 30.78 mg/mL)	<sup>[4]</sup>
DMSO	Soluble up to 45 mg/mL (approximately 146.19 mM)	<sup>[7]</sup>
Ethanol	Soluble up to 50 mg/mL	<sup>[6]</sup>

## Experimental Protocol: Preparation of a 10 mM Nisoxetine Hydrochloride Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of Nisoxetine hydrochloride in water.

Materials:

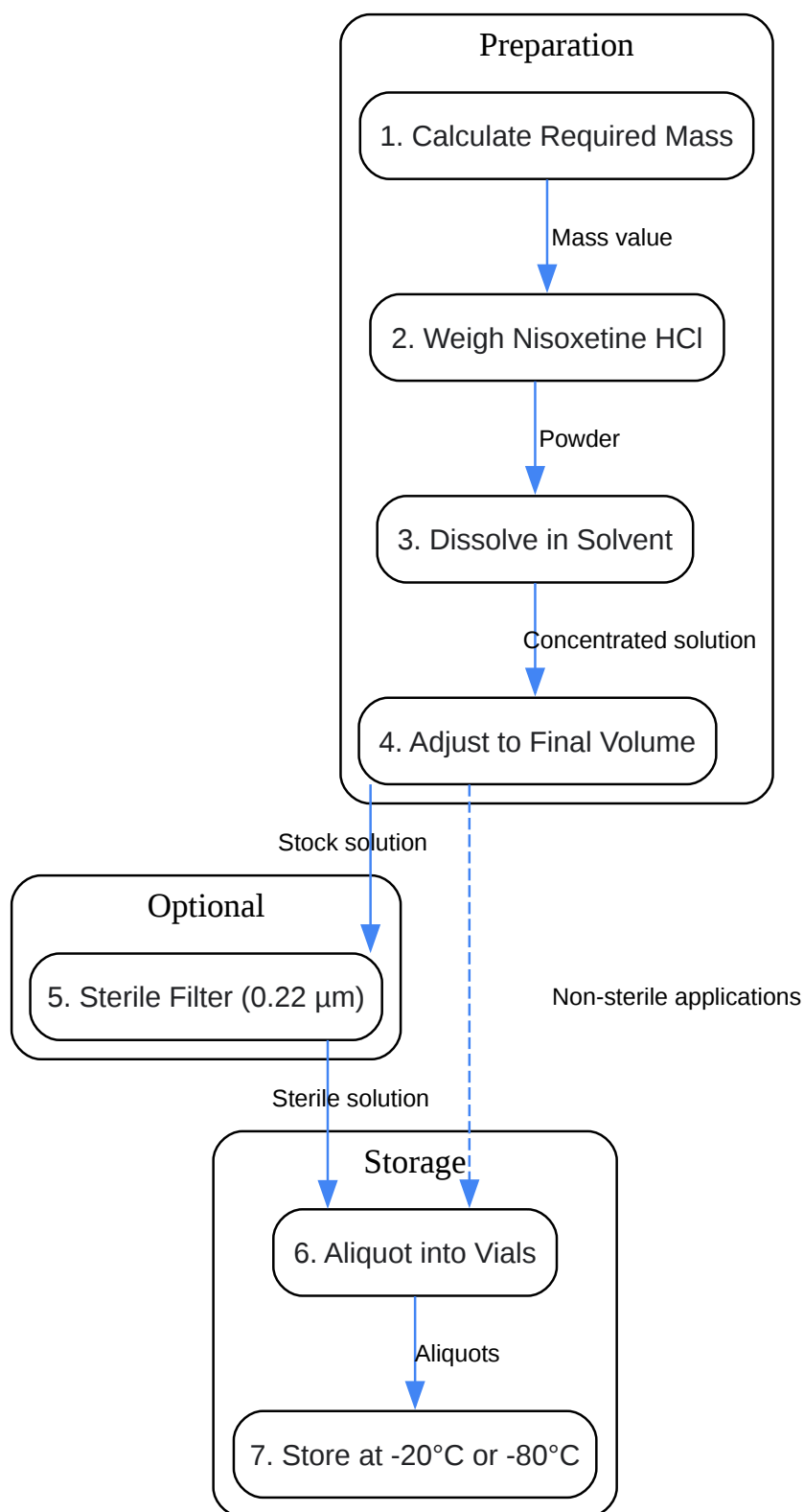
- Nisoxetine hydrochloride powder
- High-purity water (e.g., Milli-Q® or equivalent)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer or sonicator
- Sterile 0.22 µm syringe filter (optional, for cell culture applications)
- Cryogenic vials for aliquoting

#### Procedure:

- **Determine the required mass:** Calculate the mass of Nisoxetine hydrochloride needed to prepare the desired volume of a 10 mM stock solution using the following formula:  $\text{Mass (mg)} = 10 \text{ mM} \times 307.82 \text{ g/mol} \times \text{Volume (L)}$  For example, to prepare 10 mL of a 10 mM stock solution, you would need 30.78 mg of Nisoxetine hydrochloride.
- **Weigh the compound:** Carefully weigh the calculated amount of Nisoxetine hydrochloride powder using a calibrated analytical balance.
- **Dissolve the compound:** Add the weighed powder to a volumetric flask. Add a portion of the high-purity water (approximately half of the final volume) and mix thoroughly by vortexing or sonication until the solid is completely dissolved.
- **Adjust to final volume:** Once the solid is completely dissolved, add high-purity water to reach the final desired volume.
- **Sterilization (optional):** For applications requiring sterile conditions, such as cell culture experiments, filter the stock solution through a 0.22  $\mu\text{m}$  syringe filter into a sterile container.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in cryogenic vials to minimize freeze-thaw cycles. Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).<sup>[8]</sup> Aqueous solutions should ideally be used fresh and storing for more than one day is not recommended.<sup>[6]</sup> The solid compound can be stored at room temperature.<sup>[4]</sup>

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a Nisoxetine hydrochloride stock solution.



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Caption: Workflow for Nisoxetine Hydrochloride Stock Solution Preparation.

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